

Solubility Profile of 2-Hexyl-1-decanol in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hexyl-1-decanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Hexyl-1-decanol** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities where **2-Hexyl-1-decanol** is utilized as a solvent, emollient, or chemical intermediate.

Core Concepts

2-Hexyl-1-decanol is a branched-chain fatty alcohol with the chemical formula $C_{16}H_{34}O$. Its molecular structure, featuring a long hydrocarbon chain, renders it hydrophobic and thus generally insoluble in water but soluble in many organic solvents.[1][2][3] The principle of "like dissolves like" is central to understanding its solubility profile; it is most soluble in solvents of similar polarity.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **2-Hexyl-1-decanol** in a range of organic solvents at 25°C. This data is essential for formulating solutions, predicting miscibility, and designing extraction processes.

Solvent	Chemical Formula	Solubility (g/L) at 25°C ^[4]
Acetone	C ₃ H ₆ O	12396.55
Acetonitrile	C ₂ H ₃ N	3100.21
n-Butanol	C ₄ H ₁₀ O	7190.14
sec-Butanol	C ₄ H ₁₀ O	6874.29
n-Butyl acetate	C ₆ H ₁₂ O ₂	11406.16
Chloroform	CHCl ₃	8066.34
Cyclohexane	C ₆ H ₁₂	7462.58
1,2-Dichloroethane	C ₂ H ₄ Cl ₂	8257.73
Dichloromethane	CH ₂ Cl ₂	8357.87
Dimethylformamide (DMF)	C ₃ H ₇ NO	5560.3
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	6486.38
1,4-Dioxane	C ₄ H ₈ O ₂	7590.43
Ethanol	C ₂ H ₆ O	5385.5
Ethyl acetate	C ₄ H ₈ O ₂	9337.87
n-Heptane	C ₇ H ₁₆	3312.26
n-Hexane	C ₆ H ₁₄	3737.39
Isobutanol	C ₄ H ₁₀ O	5892.21
Isopentanol	C ₅ H ₁₂ O	6847.73
Isopropanol	C ₃ H ₈ O	8522.4
Methanol	CH ₃ OH	2211.83
n-Octanol	C ₈ H ₁₈ O	1788.03
n-Pentanol	C ₅ H ₁₂ O	3580.49
n-Propanol	C ₃ H ₈ O	6594.56

Tetrahydrofuran (THF)	C ₄ H ₈ O	17439.74
Toluene	C ₇ H ₈	2395.57

Note: The data is sourced from Scent.vn and is presented as reported.

Based on qualitative assessments, **2-Hexyl-1-decanol** is also described as sparingly soluble in benzene and chloroform, and slightly soluble in methanol.^{[5][6][7]} It is confirmed to be soluble in alcohol.^[8]

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a substance in a solvent.^{[9][10]} This method involves equilibrating a surplus of the solute with the solvent over a defined period and then measuring the concentration of the solute in the saturated solution.

Materials and Equipment

- **2-Hexyl-1-decanol** (solute)
- Organic solvent of interest
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks and pipettes

- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector - GC-FID, or High-Performance Liquid Chromatography - HPLC)

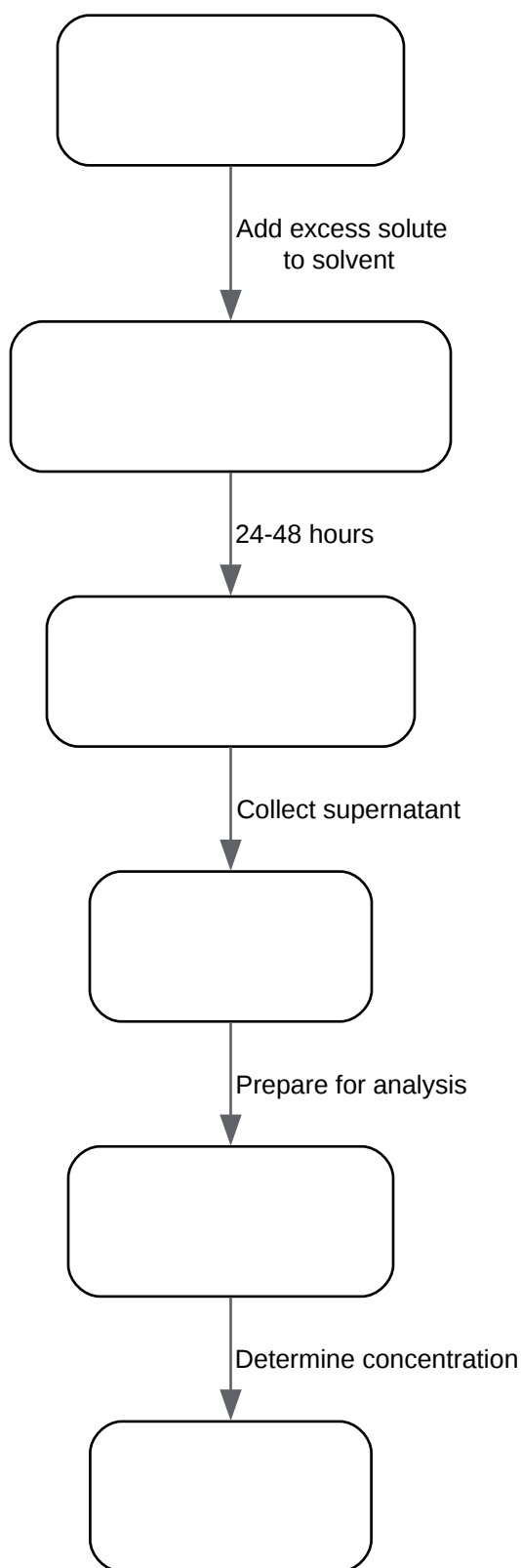
Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **2-Hexyl-1-decanol** to a known volume of the selected organic solvent in a sealed vial. The excess is crucial to ensure that a saturated solution is achieved.
- Equilibration: Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25°C). Agitate the samples for a sufficient period to allow the system to reach equilibrium. For thermodynamic solubility, this can take 24 hours or longer.[\[1\]](#)[\[11\]](#)
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature to let the undissolved **2-Hexyl-1-decanol** settle. Subsequently, centrifuge the vials at a high speed to ensure complete separation of the excess solute from the saturated solution.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant (the saturated solution) using a pipette. To remove any remaining undissolved micro-particles, filter the aliquot through a chemically inert syringe filter into a clean vial.
- Quantification:
 - Prepare a series of standard solutions of **2-Hexyl-1-decanol** in the same solvent with known concentrations.
 - Develop a calibration curve by analyzing the standard solutions using a suitable analytical method (e.g., GC-FID or HPLC).
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Analyze the diluted sample and determine the concentration of **2-Hexyl-1-decanol** from the calibration curve.

- Data Reporting: Calculate the original concentration of **2-Hexyl-1-decanol** in the saturated solution, accounting for the dilution factor. Report the solubility in appropriate units, such as g/L or mol/L, at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the key steps of the shake-flask method for determining the solubility of **2-Hexyl-1-decanol**.



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Workflow for the Shake-Flask Solubility Determination Method.

This guide provides a foundational understanding of the solubility of **2-Hexyl-1-decanol** in organic solvents, supported by quantitative data and a detailed experimental protocol. This information is critical for scientists and professionals in the pharmaceutical and chemical industries to effectively formulate products and design chemical processes involving this versatile fatty alcohol.

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References

- 1. enamine.net [enamine.net]
- 2. CAS 2425-77-6: 2-Hexyl-1-decanol | CymitQuimica [cymitquimica.com]
- 3. Page loading... [wap.guidechem.com]
- 4. scent.vn [scent.vn]
- 5. 2-Hexyl-1-decanol [chembk.com]
- 6. 2-Hexyl-1-decanol CAS#: 2425-77-6 [m.chemicalbook.com]
- 7. 2-Hexyl-1-decanol | 2425-77-6 [amp.chemicalbook.com]
- 8. 2-hexyl decan-1-ol, 2425-77-6 [thegoodscentscompany.com]
- 9. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 10. Determination of aqueous solubility by heating and equilibration: A technical note - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Shake-Flask Solubility Assay - Enamine [enamine.net]
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